

Quantitative Analysis of Lactosylceramide by LC-MS/MS: An Application Note

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Compound of Interest

Compound Name: Lactosyl ceramide

Cat. No.: B12059762

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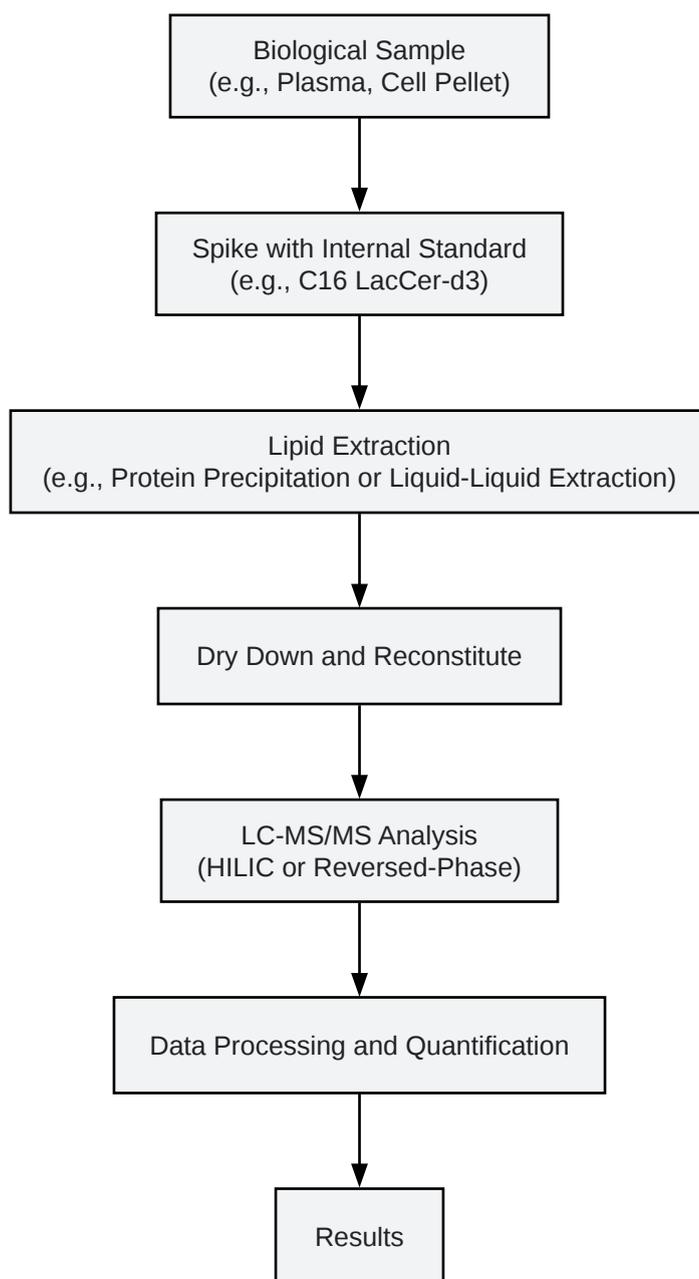
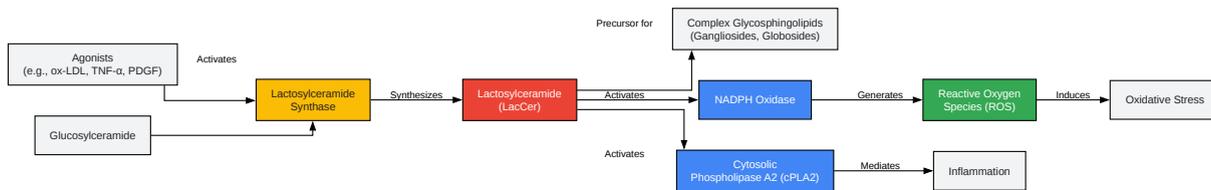
For Researchers, Scientists, and Drug Development Professionals

Introduction

Lactosylceramide (LacCer) is a glycosphingolipid that serves as a crucial intermediate in the biosynthesis of a wide array of complex glycosphingolipids, including gangliosides and globosides.[1][2][3] Beyond its structural role, LacCer is an important bioactive molecule implicated in various cellular signaling pathways.[1][2] It is known to be involved in processes such as inflammation, oxidative stress, and cell proliferation.[1][4][5] Dysregulation of LacCer metabolism has been associated with several pathological conditions, making its accurate quantification in biological matrices essential for research and drug development. This application note provides a detailed protocol for the sensitive and specific quantification of lactosylceramide species in biological samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Lactosylceramide is synthesized from glucosylceramide by the action of LacCer synthase.[1][3] It can then be further metabolized to form more complex glycosphingolipids. As a signaling molecule, LacCer can activate NADPH oxidase, leading to the production of reactive oxygen species (ROS) and inducing oxidative stress.[1] It also plays a role in inflammation by activating cytosolic phospholipase A2 (cPLA2).[1]

Signaling Pathway of Lactosylceramide



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